

# An In-depth Technical Guide on the Safety of 5-Methyl-2-nitroanisole

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## Compound of Interest

Compound Name: 5-Methyl-2-nitroanisole

Cat. No.: B1347119

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This technical guide provides a comprehensive overview of the safety information for **5-Methyl-2-nitroanisole** (CAS No. 38512-82-2), a chemical intermediate used in various organic synthesis applications.<sup>[1]</sup> The information is compiled from Safety Data Sheets (SDS) and other relevant sources to ensure a thorough understanding of the hazards, handling procedures, and safety precautions necessary when working with this compound.

## Chemical Identification and Physical Properties

**5-Methyl-2-nitroanisole**, also known as 2-Methoxy-4-methyl-1-nitrobenzene, is a solid organic compound.<sup>[2]</sup> Key identification and physical data are summarized below.

Table 1: Chemical and Physical Properties

Property	Value	References
Chemical Name	2-Methoxy-4-methyl-1-nitrobenzene	[2]
Synonyms	5-Methyl-2-nitroanisole	[2]
CAS Number	38512-82-2	[2]
EC Number	253-975-1	
Molecular Formula	C8H9NO3	[2]
Molecular Weight	167.16 g/mol	[2]
Appearance	Light yellow to light brown solid	[3]
Melting Point	58-60 °C (lit.)	[1][2]
Boiling Point	153 °C at 12 Torr	[3]
Solubility	Soluble in ethanol, chloroform, and benzene; insoluble in water.	[1]

## Hazard Identification and GHS Classification

**5-Methyl-2-nitroanisole** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute oral toxicity and serious eye irritation.[2]

Table 2: GHS Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Serious Eye Irritation	2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning

References:[2][4]

Hazard Statements:

- H302: Harmful if swallowed.[2]
- H319: Causes serious eye irritation.[2]

## Precautionary Measures and Personal Protection

Strict adherence to precautionary measures is crucial to ensure safety when handling **5-Methyl-2-nitroanisole**. This includes the use of appropriate personal protective equipment (PPE) and safe handling practices.

Table 3: Precautionary Statements

Type	Code	Statement
Prevention	P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P280	Wear protective gloves/ eye protection/ face protection.	
Response	P301 + P312	
P330	Rinse mouth.	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P305 + P351 + P338	Remove contact lenses, if present and easy to do. Continue rinsing.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
Disposal	P501	Dispose of contents/ container to an approved waste disposal plant.

References:[[2](#)]

#### Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Use safety glasses with side-shields conforming to appropriate government standards such as NIOSH (US) or EN 166 (EU).
- Skin Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.

- Respiratory Protection: A dust mask type N95 (US) is recommended.[4]
- Body Protection: Wear a lab coat.[1]

## First-Aid Measures

In case of exposure, immediate and appropriate first-aid is essential.

Table 4: First-Aid Procedures

Exposure Route	First-Aid Measures
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Reference:[2]

## Handling, Storage, and Disposal

Proper handling and storage are critical for maintaining the chemical's stability and preventing accidents.

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Store in a dry, well-ventilated place.[1] Keep the container tightly closed and sealed in a dry environment.[3]

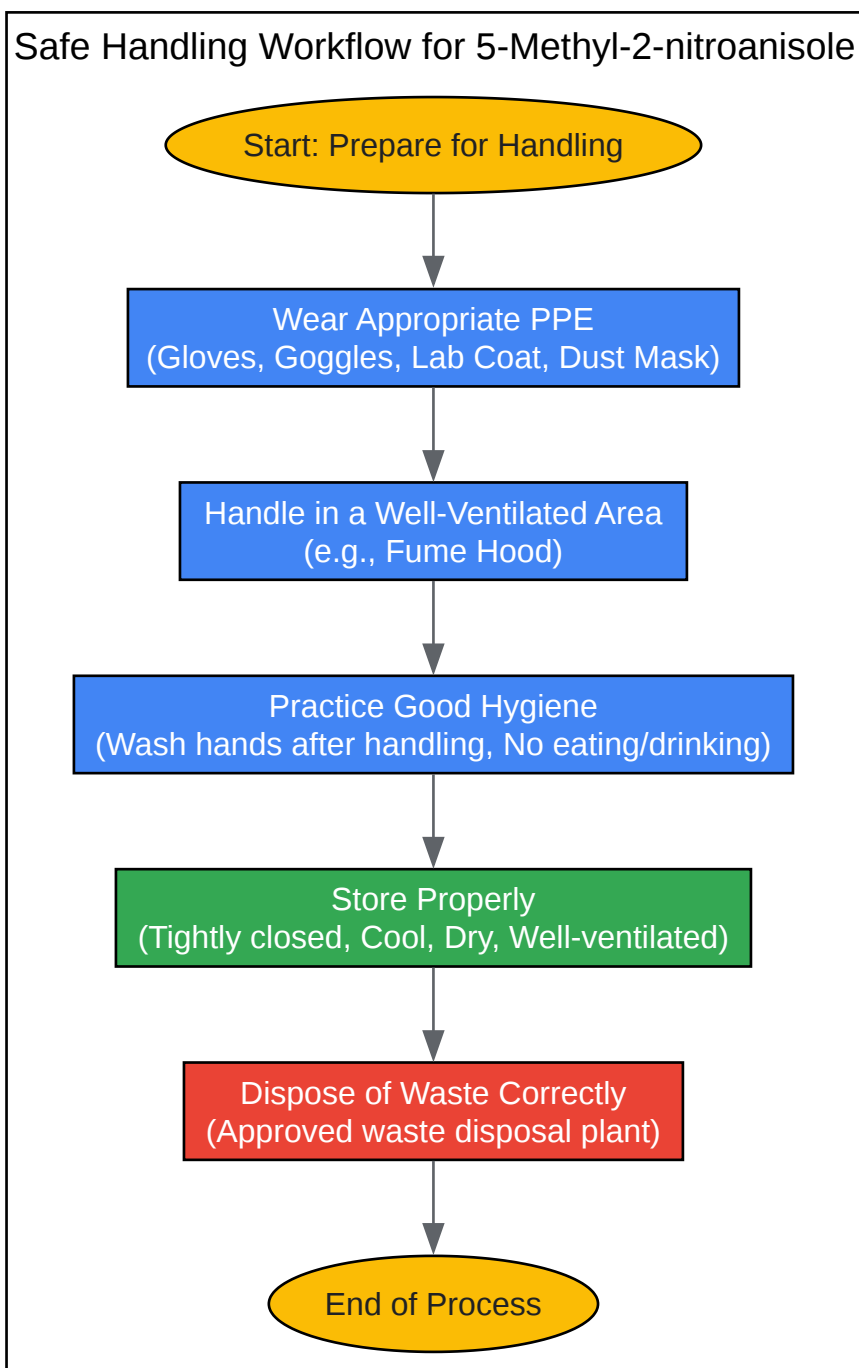
- Disposal: Dispose of the substance and its container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2]

## Toxicological Information

While specific LD50 or LC50 data for **5-Methyl-2-nitroanisole** were not readily available in the searched documents, the GHS classification indicates that it is harmful if swallowed.[2]

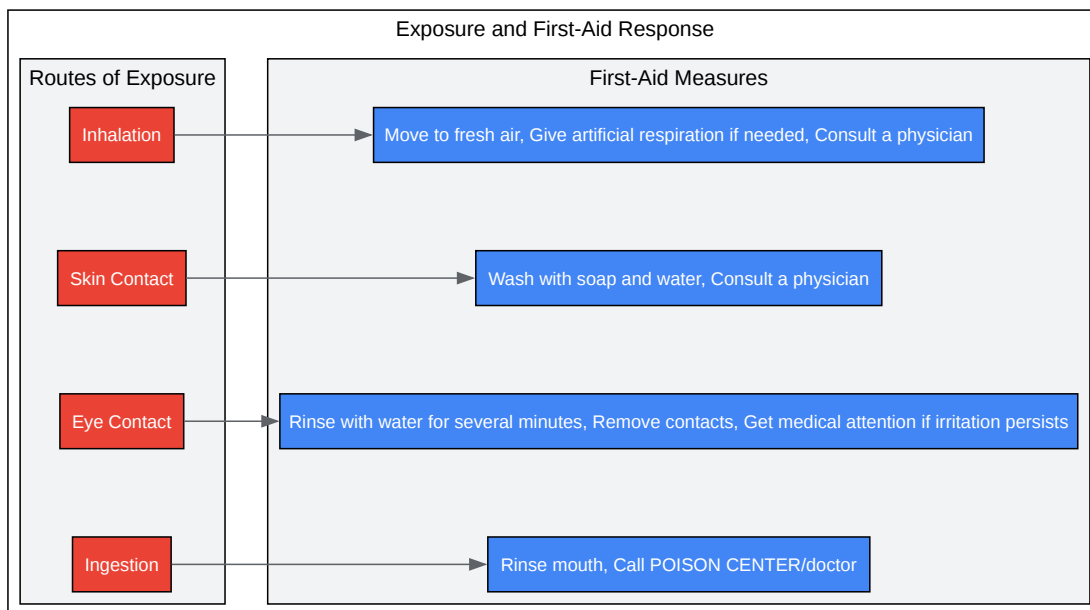
## Visualizations

To further clarify the safety protocols and logical relationships, the following diagrams are provided.



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Caption: A logical workflow for the safe handling of **5-Methyl-2-nitroanisole**.



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